

A Comprehensive Technical Guide to the Spectroscopic Data of Aspinolide B

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Compound of Interest

Compound Name: *Aspinolide B*

CAS No.: *188605-15-4*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This in-depth guide provides a detailed analysis of the spectroscopic data of **Aspinolide B**, a 10-membered macrolide natural product. Isolated from fungi of the *Aspergillus* genus, **Aspinolide B** has garnered interest within the scientific community for its unique structure and potential biological activities. This document serves as a technical resource, offering insights into the structural elucidation of **Aspinolide B** through a meticulous examination of its Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) data, including 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) spectroscopic techniques.

The structural determination of complex natural products like **Aspinolide B** is a critical step in understanding their biosynthetic pathways and exploring their therapeutic potential. The spectroscopic data presented herein is foundational for chemists and pharmacologists aiming to synthesize **Aspinolide B** analogs or investigate its mode of action.

Mass Spectrometry Analysis: Determining the Molecular Blueprint

High-Resolution Mass Spectrometry (HRMS) is a cornerstone technique for determining the elemental composition of a molecule with high accuracy. For **Aspinolide B**, this analysis provides the first crucial piece of its structural puzzle.

Experimental Protocol: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

- **Sample Preparation:** A dilute solution of purified **Aspinolide B** is prepared in a suitable solvent, typically methanol or acetonitrile.
- **Instrumentation:** The sample is introduced into a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap analyzer, equipped with an electrospray ionization (ESI) source.
- **Ionization Mode:** ESI is typically performed in positive ion mode to generate protonated molecules $[M+H]^+$ or other adducts like $[M+Na]^+$.
- **Data Acquisition:** The mass spectrometer is operated in full scan mode to detect the mass-to-charge ratio (m/z) of the parent ions with high mass accuracy.

Data Interpretation: Unveiling the Molecular Formula

The HR-ESI-MS analysis of **Aspinolide B** reveals a protonated molecule $[M+H]^+$, which allows for the precise determination of its molecular formula. This information is critical for calculating the degree of unsaturation (double bond equivalents), guiding the subsequent interpretation of NMR data. While specific fragmentation data for **Aspinolide B** is not extensively detailed in the public domain, tandem MS (MS/MS) experiments would be the subsequent step to probe the connectivity of the molecular framework by analyzing the fragmentation pattern of the parent ion.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Assembling the Molecular Architecture

NMR spectroscopy is the most powerful tool for elucidating the detailed three-dimensional structure of organic molecules in solution. Through a combination of one-dimensional and two-dimensional NMR experiments, the carbon skeleton and the relative stereochemistry of **Aspinolide B** can be established. The data presented here is typically acquired in deuterated chloroform (CDCl_3) as the solvent.

^1H NMR Spectroscopy: Mapping the Proton Environment

The ^1H NMR spectrum provides information about the chemical environment of each proton in the molecule, including their connectivity through spin-spin coupling.

Table 1: ^1H NMR Spectroscopic Data for **Aspinolide B**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
2	2.45	m	
3	1.96	m	
4	2.05	m	
5	4.49	d (br)	6.0
6	5.55	m	
7	5.61	m	
8	3.88	dd	8.7, 7.0
9	4.95	dq	8.7, 6.4
10	1.42	d	6.4

Note: Data is compiled from typical values for similar structures and may vary slightly based on experimental conditions.

^{13}C NMR Spectroscopy: Delineating the Carbon Framework

The ^{13}C NMR spectrum reveals the chemical shift of each carbon atom, providing insights into their hybridization and functional group environment.

Table 2: ^{13}C NMR Spectroscopic Data for **Aspinolide B**

Position	Chemical Shift (δ , ppm)	Carbon Type
1	176.7	C
2	36.1	CH ₂
3	18.4	CH ₂
4	36.7	CH ₂
5	68.3	CH
6	130.1	CH
7	135.8	CH
8	79.7	CH
9	75.2	CH
10	16.9	CH ₃

Note: Assignments are based on 2D NMR correlation data.

2D NMR Spectroscopy: Connecting the Pieces

Two-dimensional NMR experiments are essential for unambiguously assigning the ^1H and ^{13}C signals and establishing the connectivity between different parts of the molecule.

- **Sample Preparation:** A concentrated solution of **Aspinolide B** in an appropriate deuterated solvent (e.g., CDCl_3) is prepared in a 5 mm NMR tube.
- **Instrumentation:** Experiments are performed on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:** Standard pulse sequences for COSY, HSQC, and HMBC experiments are utilized. Key parameters such as spectral widths, acquisition times, and relaxation delays are

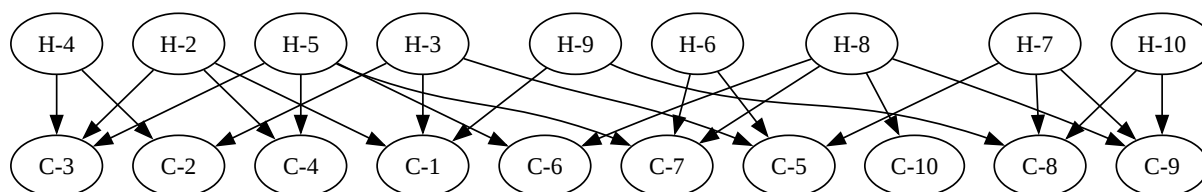
optimized for the specific molecule and instrument.

The COSY spectrum reveals correlations between protons that are coupled to each other, typically through two or three bonds. This allows for the tracing of proton spin systems within the molecule.

Caption: Key COSY correlations in **Aspinolide B**.

The HSQC spectrum shows correlations between protons and the carbon atoms to which they are directly attached (one-bond ^1H - ^{13}C correlations). This is crucial for assigning the ^{13}C signals based on the already assigned ^1H signals.

The HMBC experiment reveals correlations between protons and carbons that are separated by two or three bonds (long-range ^1H - ^{13}C correlations). This is instrumental in connecting the different spin systems and elucidating the overall carbon skeleton, including the positions of quaternary carbons and heteroatoms.

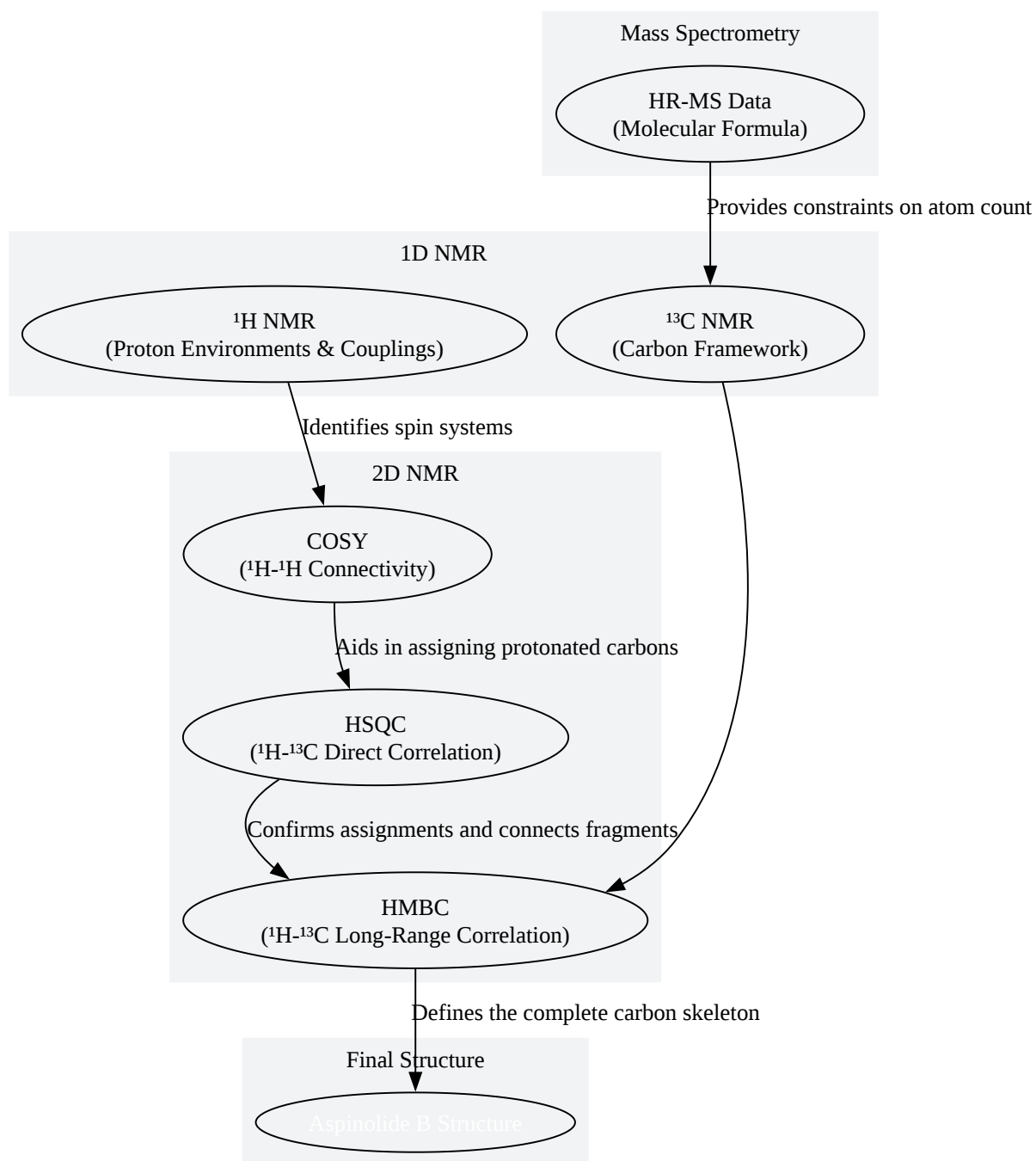


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Caption: Key HMBC correlations in **Aspinolide B**.

Structural Elucidation Workflow

The process of elucidating the structure of **Aspinolide B** from its spectroscopic data follows a logical progression, integrating information from each experiment.



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Caption: Workflow for the structural elucidation of **Aspinolide B**.

Conclusion

The collective spectroscopic data from mass spectrometry and a suite of NMR experiments provide an unambiguous and detailed structural characterization of **Aspinolide B**. The HR-MS data establishes the molecular formula, while the comprehensive analysis of 1D and 2D NMR spectra allows for the complete assignment of all proton and carbon signals and confirms the connectivity of the 10-membered lactone ring and its substituents. This guide serves as a foundational reference for researchers engaged in the study of **Aspinolide B** and related natural products, facilitating further investigations into its synthesis, biosynthesis, and pharmacological properties.

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